

Propylene Glycol Dilaurate (CAS 22788-19-8): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Propylene Glycol Dilaurate*

Cat. No.: *B152313*

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For Researchers, Scientists, and Drug Development Professionals

Propylene Glycol Dilaurate, with the CAS number 22788-19-8, is a diester of propylene glycol and lauric acid. This versatile excipient is widely utilized in the pharmaceutical, cosmetic, and food industries for its emulsifying, solubilizing, and viscosity-controlling properties. This technical guide provides an in-depth overview of its technical data, experimental protocols, and key applications, with a focus on its role in drug development.

Chemical and Physical Properties

Propylene Glycol Dilaurate is a clear, oily liquid that is colorless or slightly yellow. Its properties make it an effective vehicle for both hydrophilic and lipophilic active pharmaceutical ingredients (APIs). A summary of its key quantitative data is presented in the table below.

Property	Value	Reference
Molecular Formula	C ₂₇ H ₅₂ O ₄	[1] [2]
Molecular Weight	440.70 g/mol	[1] [2]
Boiling Point	504.5 ± 23.0 °C at 760 mmHg	[1]
Density	0.915 ± 0.06 g/cm ³	[1]
Solubility	Practically insoluble in water; very soluble in alcohol, methanol, and methylene chloride.	[2]
Physical State	Liquid at 20°C	[1]

Table 1: Physicochemical Properties of **Propylene Glycol Dilaurate**

Experimental Protocols

Synthesis of Propylene Glycol Dilaurate

The synthesis of **Propylene Glycol Dilaurate** is typically achieved through the direct esterification of propylene glycol with lauric acid. This reaction is generally catalyzed by an acid catalyst and driven to completion by the removal of water.

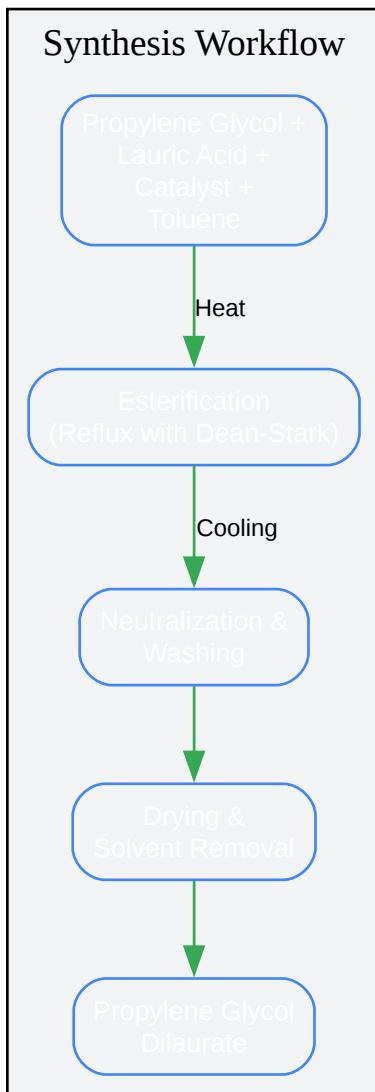
Materials:

- Propylene Glycol
- Lauric Acid
- p-Toluenesulfonic acid (catalyst)
- Toluene (for azeotropic removal of water)
- Sodium bicarbonate solution (for neutralization)
- Anhydrous sodium sulfate (for drying)

- Rotary evaporator
- Heating mantle, condenser, and Dean-Stark trap

Procedure:

- In a round-bottom flask equipped with a heating mantle, magnetic stirrer, condenser, and a Dean-Stark trap, combine propylene glycol and a molar excess of lauric acid (e.g., 1:2.2 molar ratio).
- Add a catalytic amount of p-toluenesulfonic acid (e.g., 1-2% by weight of reactants).
- Add toluene to the reaction mixture to facilitate the azeotropic removal of water.
- Heat the mixture to reflux. The water produced during the esterification will be collected in the Dean-Stark trap.
- Monitor the reaction progress by measuring the amount of water collected. The reaction is considered complete when the theoretical amount of water has been collected.
- Cool the reaction mixture to room temperature.
- Wash the mixture with a saturated sodium bicarbonate solution to neutralize the acid catalyst.
- Separate the organic layer and wash it with brine.
- Dry the organic layer over anhydrous sodium sulfate.
- Filter the mixture and remove the toluene using a rotary evaporator to obtain the crude **Propylene Glycol Dilaurate**.
- The product can be further purified by vacuum distillation if required.



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Caption: A simplified workflow for the synthesis of **Propylene Glycol Dilaurate**.

Analytical Characterization

The purity and identity of **Propylene Glycol Dilaurate** can be assessed using various analytical techniques, including Gas Chromatography-Flame Ionization Detection (GC-FID), High-Performance Liquid Chromatography (HPLC), and Fourier-Transform Infrared Spectroscopy (FTIR).

1. Gas Chromatography-Flame Ionization Detection (GC-FID) for Purity Assessment

This method is suitable for determining the purity of **Propylene Glycol Dilaurate** and quantifying related substances.

Instrumentation and Conditions:

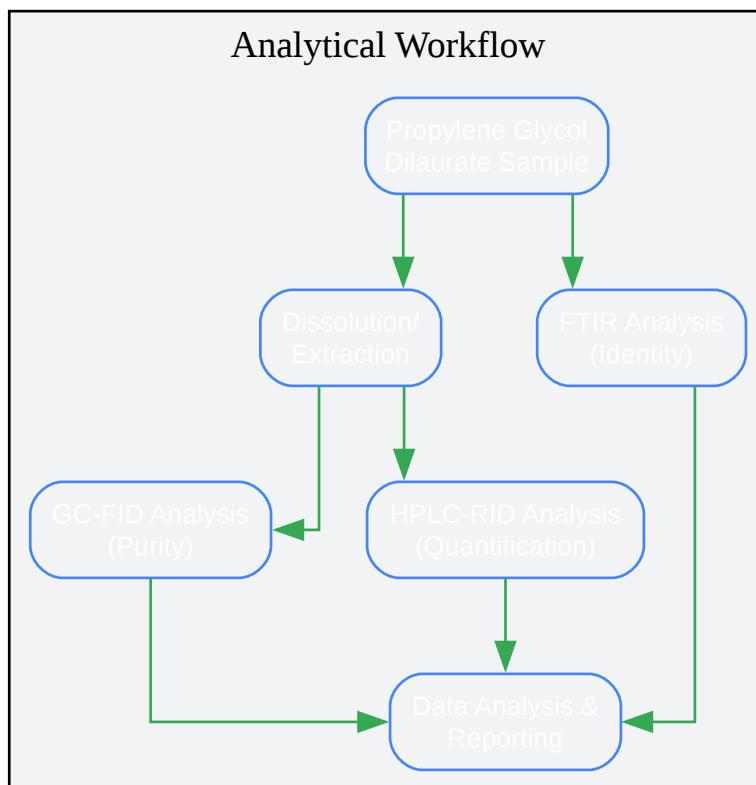
- Gas Chromatograph: Equipped with a flame ionization detector (FID).
- Column: A non-polar capillary column (e.g., DB-5ms, 30 m x 0.25 mm ID, 0.25 µm film thickness).
- Carrier Gas: Helium or Nitrogen at a constant flow rate.
- Injector Temperature: 280°C.
- Detector Temperature: 300°C.
- Oven Temperature Program:
 - Initial temperature: 150°C, hold for 1 minute.
 - Ramp: Increase to 320°C at 15°C/min.
 - Final hold: Hold at 320°C for 10 minutes.
- Injection Volume: 1 µL.
- Sample Preparation: Dissolve a known amount of **Propylene Glycol Dilaurate** in a suitable solvent like hexane or isopropanol to a concentration of approximately 1 mg/mL.

2. High-Performance Liquid Chromatography (HPLC) for Quantification in Formulations

HPLC can be used to quantify **Propylene Glycol Dilaurate** in pharmaceutical formulations. Since it lacks a strong UV chromophore, derivatization or the use of a universal detector like a Refractive Index Detector (RID) or Evaporative Light Scattering Detector (ELSD) is often necessary.

Instrumentation and Conditions (with RID):

- HPLC System: Equipped with a refractive index detector.
- Column: A C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 μ m).
- Mobile Phase: Isocratic mixture of acetonitrile and water (e.g., 95:5 v/v).
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30°C.
- Detector Temperature: 35°C.
- Injection Volume: 20 μ L.
- Sample Preparation: Extract the formulation with a suitable solvent (e.g., methanol or acetonitrile), filter, and dilute to an appropriate concentration within the calibration range.



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Caption: General analytical workflow for **Propylene Glycol Dilaurate**.

3. Fourier-Transform Infrared Spectroscopy (FTIR) for Identification

FTIR spectroscopy is a rapid and reliable method for the identification of **Propylene Glycol Dilaurate** by confirming the presence of its characteristic functional groups.

Procedure:

- Instrument: A Fourier-Transform Infrared Spectrometer.
- Sample Preparation: A small drop of the neat liquid sample is placed directly onto the ATR (Attenuated Total Reflectance) crystal.
- Data Acquisition: Spectra are typically collected in the range of 4000-400 cm^{-1} with a resolution of 4 cm^{-1} .
- Expected Peaks:
 - $\sim 2920 \text{ cm}^{-1}$ and $\sim 2850 \text{ cm}^{-1}$ (C-H stretching of alkyl chains)
 - $\sim 1740 \text{ cm}^{-1}$ (C=O stretching of the ester group)
 - $\sim 1160 \text{ cm}^{-1}$ (C-O stretching of the ester group)

Applications in Drug Development

Propylene Glycol Dilaurate is a valuable excipient in drug development, primarily for topical and oral formulations. Its ability to act as a solvent, emulsifier, and penetration enhancer makes it suitable for a variety of drug delivery systems.

Formulation of Microemulsions for Enhanced Drug Delivery

Microemulsions are thermodynamically stable, transparent, and have a small droplet size, which can improve the solubility and bioavailability of poorly water-soluble drugs. **Propylene Glycol Dilaurate** can be used as the oil phase in the formulation of microemulsions.

Experimental Protocol for Microemulsion Formulation:

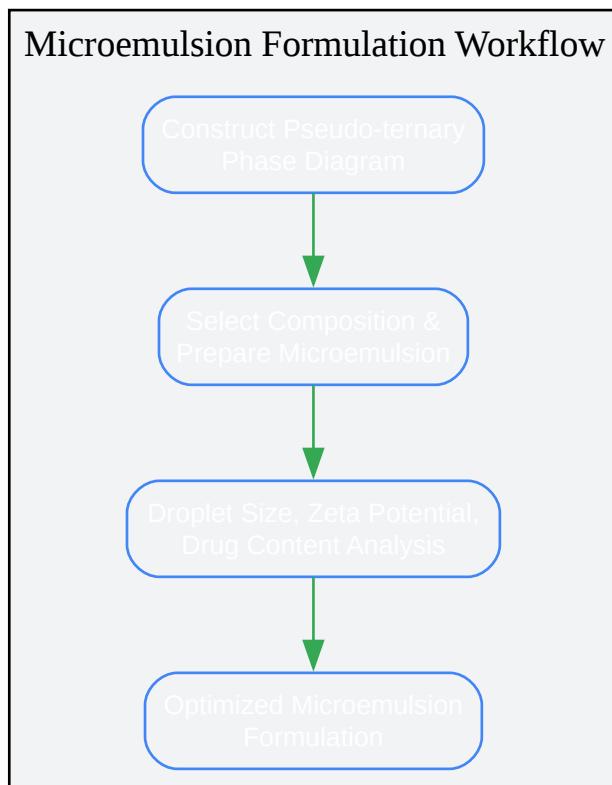
Materials:

- **Propylene Glycol Dilaurate** (Oil Phase)
- A surfactant (e.g., Tween 80)
- A cosurfactant (e.g., Transcutol® P)
- Water (Aqueous Phase)
- Active Pharmaceutical Ingredient (API)

Procedure:

- Construct a Pseudo-ternary Phase Diagram:
 - Prepare various mixtures of the surfactant and cosurfactant (S_{mix}) at different weight ratios (e.g., 1:1, 2:1, 1:2).
 - For each S_{mix} ratio, mix it with the oil phase (**Propylene Glycol Dilaurate**) at different weight ratios (e.g., from 9:1 to 1:9).
 - Titrate each oil/ S_{mix} mixture with water dropwise under constant stirring.
 - Observe the mixtures for transparency and fluidity to identify the microemulsion region.
 - Plot the results on a pseudo-ternary phase diagram to delineate the microemulsion existence area.
- Prepare the Microemulsion:
 - Select a composition from the identified microemulsion region.
 - Dissolve the API in the oil phase (**Propylene Glycol Dilaurate**).
 - Add the S_{mix} to the oil phase and mix until a clear solution is formed.

- Add the required amount of water dropwise with gentle stirring until a transparent and homogenous microemulsion is formed.
- Characterization:
 - Measure the droplet size and polydispersity index using dynamic light scattering (DLS).
 - Determine the zeta potential to assess the stability of the microemulsion.
 - Evaluate the drug content and entrapment efficiency.



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Caption: Workflow for developing a microemulsion using **Propylene Glycol Dilaurate**.

Safety Information

Propylene Glycol Dilaurate is generally considered safe for use in pharmaceutical and cosmetic products. However, as with any chemical, appropriate safety precautions should be

taken during handling.

- Handling: Use in a well-ventilated area. Avoid contact with eyes, skin, and clothing. Wear appropriate personal protective equipment (PPE), including gloves and safety glasses.
- Storage: Store in a tightly closed container in a cool, dry place away from direct sunlight and incompatible materials.
- First Aid:
 - Eye Contact: Immediately flush with plenty of water for at least 15 minutes.
 - Skin Contact: Wash off with soap and water.
 - Inhalation: Move to fresh air.
 - Ingestion: Rinse mouth with water and seek medical advice.

For detailed safety information, refer to the manufacturer's Safety Data Sheet (SDS).

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References

- 1. CN106748762A - A kind of preparation method of propylene glycol diacrylate - Google Patents [patents.google.com]
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